

The Environmental Fate of Linear Alkylbenzene Sulfonates: A Technical Guide

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Compound of Interest

Compound Name: *Einecs 262-556-2*

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Introduction

Linear alkylbenzene sulfonates (LAS) are a class of anionic surfactants extensively used in the formulation of household and industrial detergents.^[1] Due to their widespread application, they are consistently introduced into the environment, primarily through wastewater streams. Understanding the environmental fate of LAS is crucial for assessing their ecological risk and ensuring their safe use. This technical guide provides an in-depth overview of the biodegradation pathways, sorption behavior, and ecotoxicity of LAS, intended for researchers, scientists, and drug development professionals.

Biodegradation of LAS

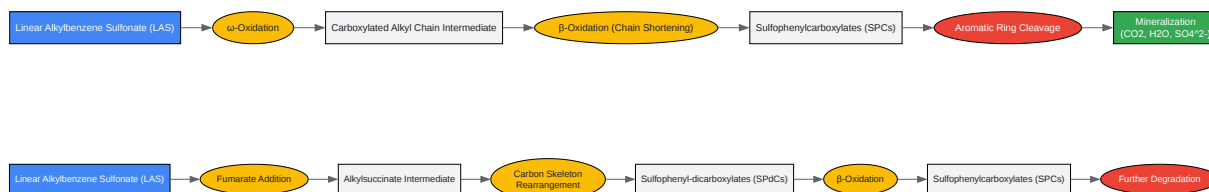
The primary mechanism for the removal of LAS from the environment is biodegradation.^[2] The rate and pathway of biodegradation are highly dependent on the presence of oxygen.

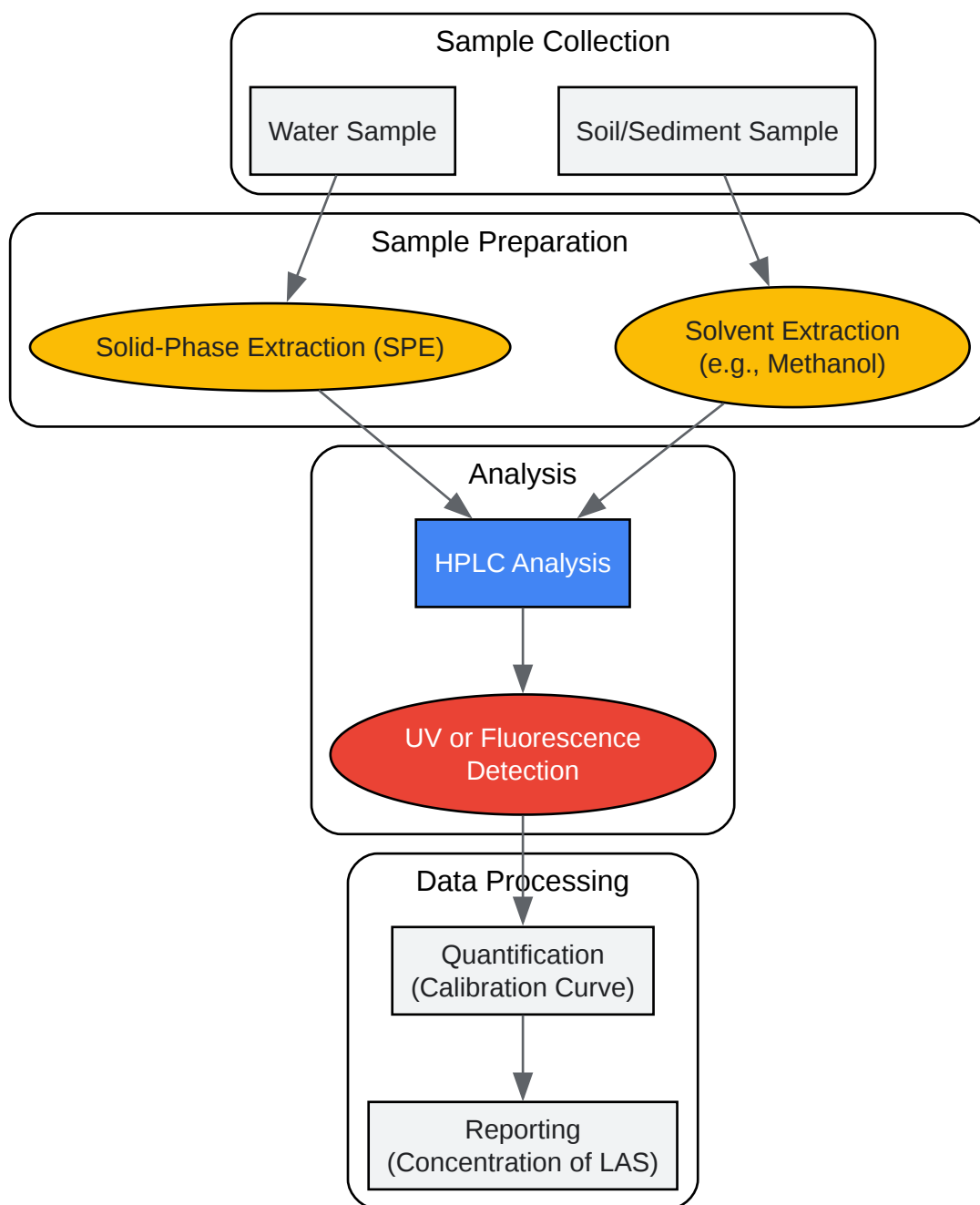
Aerobic Biodegradation

Under aerobic conditions, LAS are rapidly and extensively biodegraded by a wide variety of microorganisms.^{[3][4]} The process is initiated by the enzymatic oxidation of the terminal methyl group of the alkyl chain (ω -oxidation), followed by the sequential shortening of the alkyl chain via β -oxidation.^[5] This process leads to the formation of sulfophenylcarboxylates (SPCs) as primary intermediates. These SPCs are then further degraded through the cleavage of the aromatic ring, ultimately leading to mineralization into carbon dioxide, water, and sulfate.^[1] The

half-life of LAS in soil under aerobic conditions is approximately 1 to 3 weeks.[4] In river water, the half-life can be as short as 0.15 to 0.5 days.[5]

The aerobic biodegradation pathway of LAS can be visualized as follows:





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